

# 2-Chloro-5-trifluoromethyl-benzenesulfonamide

## CAS number and properties

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| Compound of Interest |   |
|----------------------|---|
| Compound Name:       | 2-Chloro-5-trifluoromethyl-benzenesulfonamide |
| Cat. No.:            | B1598698                                      |

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An In-depth Technical Guide to **2-Chloro-5-trifluoromethyl-benzenesulfonamide** (CAS: 779-71-5)

## Introduction

**2-Chloro-5-trifluoromethyl-benzenesulfonamide** is a fluorinated aromatic sulfonamide that serves as a crucial building block in modern synthetic chemistry. Its structural features—a chlorinated and trifluoromethylated benzene ring attached to a sulfonamide group—make it a highly valuable intermediate in the development of new pharmaceutical and agrochemical agents. The presence of the trifluoromethyl (-CF<sub>3</sub>) group is particularly significant, as it can enhance key properties of a final molecule, such as metabolic stability, lipophilicity, and binding affinity, which are critical considerations in drug design.<sup>[1][2][3]</sup> This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and safety protocols, tailored for researchers and professionals in the chemical and life sciences.

## Chemical Identity and Physicochemical Properties

The fundamental identity and properties of a chemical compound are the bedrock of its application in research and development. Below are the key identifiers and physicochemical characteristics of **2-Chloro-5-trifluoromethyl-benzenesulfonamide**.

## Chemical Structure

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## References

- 1. nbinno.com [nbinno.com]
- 2. mdpi.com [mdpi.com]
- 3. jelsciences.com [jelsciences.com]
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